

Technical Support Center: Pinoxaden

Absorption and Translocation in Weeds

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Compound of Interest

Compound Name: *Pinoxaden*

Cat. No.: *B166648*

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with the herbicide **Pinoxaden**. The information focuses on the critical factors influencing its absorption and translocation in target weed species.

Frequently Asked Questions (FAQs)

Q1: What is **Pinoxaden** and what is its primary mode of action?

A1: **Pinoxaden** is a selective, post-emergence herbicide used to control annual grass weeds in cereal crops like wheat and barley.[1] It belongs to the phenylpyrazole chemical class and functions by inhibiting the acetyl-CoA carboxylase (ACCase) enzyme.[2] This enzyme is vital for the biosynthesis of fatty acids in grass weeds. By blocking ACCase, **Pinoxaden** disrupts the production of lipids, leading to a breakdown in cell membrane function and ultimately, the death of the weed.

Q2: How is **Pinoxaden** taken up and moved within the plant?

A2: **Pinoxaden** is absorbed through the foliage (leaves and shoots) of the weed. Following absorption, it is translocated systemically throughout the plant, moving to the meristematic tissues, which are the primary growing points. Autoradiography studies have shown that with an appropriate adjuvant, **Pinoxaden** exhibits extensive and rapid penetration, followed by effective distribution throughout the plant.

Q3: How quickly does **Pinoxaden** work?

A3: Visible symptoms of **Pinoxaden**'s effects, such as yellowing and growth arrest, typically appear within 5 to 7 days after application. Complete death of the susceptible weed usually occurs within 14 to 21 days.

Q4: Is a safener required for use in cereal crops?

A4: Yes, **Pinoxaden** formulations typically include the safener cloquintocet-mexyl. The safener enhances the metabolic degradation of **Pinoxaden** in wheat and barley, which provides excellent crop tolerance without negatively impacting its effectiveness on target weeds.

Troubleshooting Guide

Issue 1: Reduced Efficacy or Poor Weed Control

Q: My experiment shows lower than expected efficacy of **Pinoxaden**. What are the potential causes?

A: Several factors can contribute to reduced efficacy. Consider the following troubleshooting steps:

- **Adjuvant Selection and Use:** The choice and use of an adjuvant are critical. **Pinoxaden**'s performance is significantly enhanced by specific adjuvants that aid in spray retention, droplet spreading, and cuticular penetration.
 - **Check Adjuvant Type:** Ethoxylated sorbitan esters (e.g., Tween 20, Tween 80) and methylated seed oils have been shown to improve **Pinoxaden**'s efficiency by increasing cuticular penetration. In contrast, nonethoxylated sorbitan esters (e.g., Span 20, Span 80) have minimal effect. Adjuvants like Volk and Adigor have also been noted to increase efficacy by potentially solubilizing cuticular waxes.
 - **Confirm Adjuvant Concentration:** Ensure the correct concentration of the adjuvant is used as per established protocols. The efficacy of **Pinoxaden** without a surfactant is significantly inferior to its performance with one.
- **Weed Growth Stage and Condition:** The developmental stage and health of the weeds at the time of application are crucial.

- Growth Stage: **Pinoxaden** is most effective when applied to actively growing weeds, typically at the 2-leaf to early tillering stage. Efficacy can be lower on very young plants with less leaf area or on more mature, hardened plants.
- Weed Stress: Weeds under stress from drought, waterlogging, cold, or nutrient deficiency are more difficult to control. Stress conditions can lead to a thicker cuticle, reducing herbicide absorption.
- Environmental Conditions: Weather conditions at and after application can significantly impact absorption.
 - Temperature: Application in cool (10–20°C) conditions is recommended. High temperatures can cause stress and may affect the plant's transcriptional response to the herbicide.
 - Humidity: High relative humidity can swell the leaf cuticle, creating more "water channels" and increasing herbicide absorption.
 - Rainfall: Ensure there is a sufficient rain-free period after application to allow for adequate absorption.
- Herbicide Resistance: Consider the possibility of non-target-site resistance (NTSR), which can involve reduced herbicide absorption, translocation, or enhanced metabolism by the weed.

Issue 2: High Variability in Absorption/Translocation Data

Q: I'm observing high variability in my radiolabeled **Pinoxaden** absorption and translocation results. What could be the cause?

A: High variability is a common challenge in these types of studies. Here are factors to investigate:

- Inconsistent Application:

- Droplet Size and Placement: Ensure uniform droplet size and precise application to the same leaf area (e.g., a specific leaf) on each plant. The use of a micro-syringe is a standard method for this.
- Formulation: Always use a consistent and well-mixed formulation, including the appropriate adjuvant.
- Biological Variation:
 - Plant-to-Plant Variability: Use plants of the same age, growth stage, and from a genetically uniform population if possible.
 - Leaf Surface Characteristics: The amount and type of epicuticular wax can vary even between leaves on the same plant, affecting absorption.
- Environmental Inconsistency:
 - Growth Conditions: Maintain consistent light, temperature, and humidity in the growth chamber or greenhouse throughout the experiment. Fluctuations can alter plant physiology and herbicide uptake.
- Methodological Precision:
 - Harvest and Washing: Standardize the time between application and harvest. The technique for washing unabsorbed radiolabel from the leaf surface must be consistent to avoid removing absorbed herbicide or leaving unabsorbed residue.
 - Sample Processing: Ensure complete combustion in the oxidizer and consistent procedures for liquid scintillation counting to minimize analytical error.

Data Presentation: Factors Affecting Pinoxaden Efficacy

Table 1: Effect of Different Adjuvants on **Pinoxaden** Efficacy

Adjuvant Type	Effect on Efficacy	Mechanism of Action	Reference
Ethoxylated Sorbitan Esters (Tween 20, Tween 80)	Improved	Aids retention, humectant properties, increases cuticular penetration.	
Tris(2-ethylhexyl)phosphate (TEHP)	Strongly Enhanced	Significantly enhances diffusion across the cuticle.	
Methylated Seed Oils (e.g., Adigor, Volk)	Improved	Solubilizes cuticular waxes, facilitating uptake.	
Nonethoxylated Sorbitan Esters (Span 20, Span 80)	Minimal	Minimal effects on retention, hydration, or penetration.	
Amino Acid Leucine	Improved	Increased fresh weight reduction in <i>Lolium rigidum</i> .	

Table 2: Influence of Environmental and Plant Factors on **Pinoxaden**

Factor	Condition for Optimal Efficacy	Reason	Reference
Temperature	Cool (10–20°C)	Avoids heat stress in weeds which can reduce efficacy.	
Weed Growth	Actively growing (not under stress)	Stressed plants have thicker cuticles and reduced metabolic activity, hindering absorption and translocation.	
Growth Stage	2-leaf to early tillering	Younger, actively growing tissue allows for better absorption and systemic movement.	
Relative Humidity	High	Swells the cuticle, facilitating herbicide diffusion into the leaf.	

Experimental Protocols

Key Experiment: ^{14}C -Pinoxaden Absorption and Translocation Study

This protocol outlines a common method for quantifying the uptake and movement of **Pinoxaden** in a target weed species.

1. Plant Material:

- Grow a uniform population of the target weed species (e.g., *Avena fatua*) in pots under controlled environmental conditions (e.g., 20/15°C day/night temperature, 16h photoperiod, 60-70% relative humidity).
- Use plants at a consistent growth stage, typically the 3- to 4-leaf stage.

2. Preparation of Treatment Solution:

- Prepare a treatment solution containing a known concentration of ^{14}C -labeled **Pinoxaden**.
- The solution should be formulated to mimic a field application, including the recommended rate of a specified adjuvant (e.g., methylated seed oil).
- The final specific activity (e.g., in $\text{Bq } \mu\text{L}^{-1}$) of the solution must be determined.

3. Herbicide Application:

- Using a micro-syringe, apply a precise volume (e.g., $10 \mu\text{L}$) of the ^{14}C -**Pinoxaden** solution in small droplets to a defined area of a specific leaf (e.g., the adaxial surface of the second leaf).
- Include multiple plants for each harvest time point (e.g., 6, 24, 48, 72 hours after treatment).

4. Harvest and Sample Processing:

- At each time point, carefully excise the treated leaf.
- Wash the surface of the treated leaf with a solution (e.g., 10% methanol with a small amount of non-ionic surfactant) to remove unabsorbed ^{14}C -**Pinoxaden**.
- Collect the leaf wash in a scintillation vial.
- Section the plant into different parts: treated leaf, shoots above the treated leaf, shoots below the treated leaf, and roots.

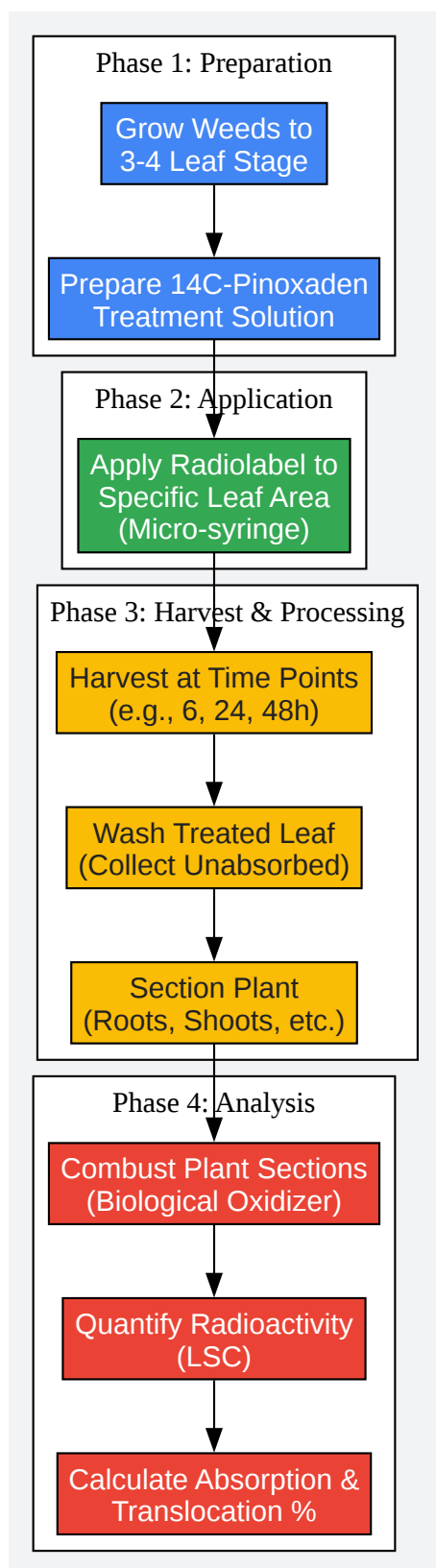
5. Quantification of Radioactivity:

- Dry and combust each plant section in a biological oxidizer. Trap the resulting $^{14}\text{CO}_2$ in a suitable scintillation cocktail.
- Add scintillation cocktail to the leaf wash vials.
- Quantify the radioactivity in all samples using a liquid scintillation counter (LSC).

6. Data Analysis:

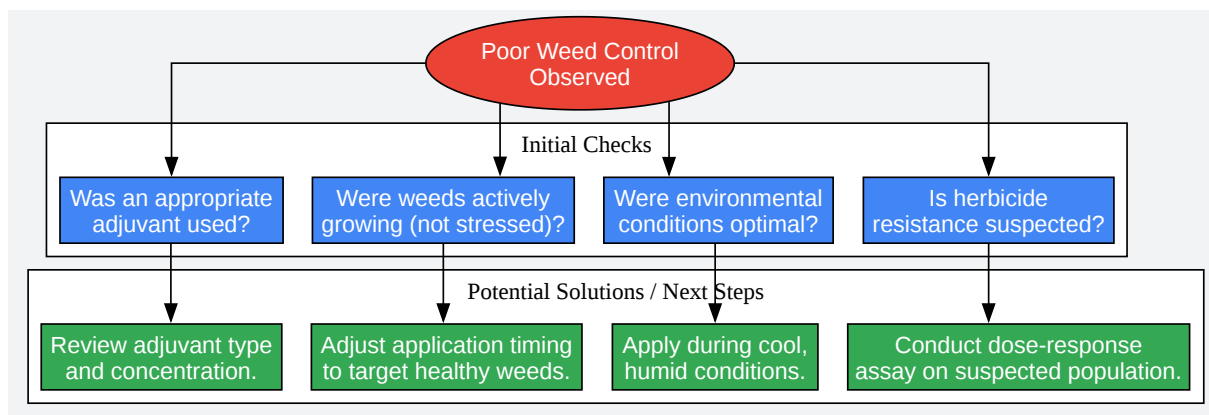
- Calculate the amount of absorbed **Pinoxaden** as the total radioactivity recovered from all plant parts (excluding the leaf wash).
- Express absorption as a percentage of the total applied radioactivity.
- Calculate the amount of translocated **Pinoxaden** as the radioactivity recovered from all plant parts except the treated leaf.
- Express translocation as a percentage of the total absorbed radioactivity.

Visualizations



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Caption: Workflow for a ^{14}C -**Pinoxaden** absorption and translocation study.



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Caption: Troubleshooting logic for poor **Pinoxaden** efficacy in experiments.

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References

- 1. Pinoxaden Herbicide | Selective Post-Emergence Grass Control [smagriche.com]
- 2. fao.org [fao.org]
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